

No Reproducibility Data Available for Fatp1-IN-2 in Scientific Literature

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Compound of Interest

Compound Name: *Fatp1-IN-2*

Cat. No.: *B10829457*

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A comprehensive search of available scientific literature and research databases has revealed no published studies investigating the effects of the compound designated "**Fatp1-IN-2**." Consequently, a comparison guide on the reproducibility of its effects across different studies cannot be compiled at this time due to the absence of primary data.

Researchers and drug development professionals interested in the inhibition of Fatty Acid Transport Protein 1 (FATP1) may find relevant information on a related compound, FATP1-IN-1, for which some preliminary data has been published.

Alternative Compound: FATP1-IN-1

FATP1-IN-1 has been identified as an inhibitor of the acyl-CoA synthetase activity of both human and mouse FATP1.^[1] Publicly available data from MedchemExpress indicates the following inhibitory concentrations:

Target	IC50 Value
Human FATP1 (recombinant)	0.046 μ M
Mouse FATP1 (recombinant)	0.60 μ M

Pharmacokinetic Profile of FATP1-IN-1 in Mice:

A study involving oral administration of FATP1-IN-1 at a dose of 10 mg/kg in mice provided the following pharmacokinetic parameters[1]:

Parameter	Value
C _{max}	5.5 µg/mL
AUC	36 µg·h/mL
T _{max}	0.33 hours

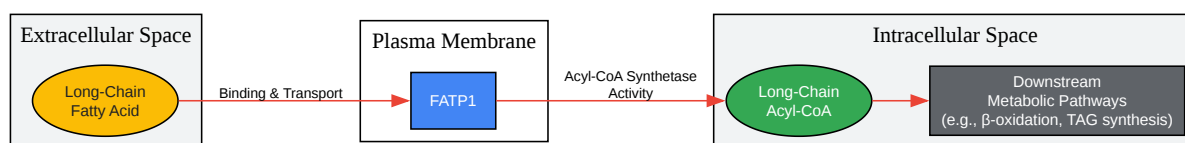
It is important to note that this information is derived from a single source and has not been independently verified or reproduced in other published studies. Therefore, a comprehensive analysis of the reproducibility of FATP1-IN-1's effects is also not yet possible.

The Role of FATP1 in Cellular Metabolism

Fatty Acid Transport Protein 1 (FATP1) is a key protein involved in the transport of long-chain fatty acids into cells. Its activity is crucial for various metabolic processes, and its dysregulation has been implicated in metabolic diseases.

The general mechanism of FATP1-mediated fatty acid uptake is believed to involve the coupling of transport across the cell membrane with the activation of the fatty acid to an acyl-CoA by its intrinsic acyl-CoA synthetase activity. This process is often referred to as "vectorial acylation."

Below is a simplified representation of the proposed signaling pathway involving FATP1.



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Caption: Proposed mechanism of FATP1-mediated fatty acid uptake.

Given the lack of data on **Fatp1-IN-2**, researchers are encouraged to consult studies on FATP1 itself or other available inhibitors to inform their research. Further investigation into novel FATP1 inhibitors will be necessary to establish their efficacy and the reproducibility of their biological effects.

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References

- 1. medchemexpress.com [medchemexpress.com]
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